

# Technical Support Center: Optimizing Spinetoram Dosage for Tuta absoluta Control

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## Compound of Interest

Compound Name: *Spinetoram L*

Cat. No.: *B022779*

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Audience: Researchers, scientists, and drug development professionals.

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in optimizing the use of Spinetoram for the control of the tomato leafminer, *Tuta absoluta*.

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## Frequently Asked Questions (FAQs)

Q1: What is the primary mode of action of Spinetoram?

A1: Spinetoram is a spinosyn insecticide that primarily targets the insect's nervous system. It acts as an allosteric modulator of nicotinic acetylcholine receptors (nAChRs) and also affects gamma-aminobutyric acid (GABA) receptors on postsynaptic membranes.<sup>[1]</sup> This dual action

leads to the disruption of normal nerve signal transmission, causing hyperexcitation, muscle contractions, paralysis, and ultimately, the death of the insect.[1] Spinetoram is classified under Group 5 of the Insecticide Resistance Action Committee (IRAC) Mode of Action classification.  
[1]

Q2: Is Spinetoram effective through both contact and ingestion?

A2: Yes, Spinetoram exhibits both contact and dietary (ingestion) toxicity.[1] This means it can be effective against insects that are directly sprayed as well as those that feed on treated plant material.

Q3: What is the general recommended dosage of Spinetoram for *Tuta absoluta* control on tomatoes?

A3: Recommended dosages can vary based on the specific product formulation and local regulations. However, studies have shown effective control of *Tuta absoluta* on tomatoes at rates such as 1.25 ml of a 12% SC formulation per liter of water.[2] Another field study reported effective control with Spinetoram 12 SC applied at 36 and 45 g a.i./ha.

Q4: Does Spinetoram have translaminar activity?

A4: Yes, Spinetoram has been shown to possess translaminar activity, meaning it can penetrate the leaf cuticle and move into the leaf tissue. This is advantageous as it can control pests like *Tuta absoluta* larvae that feed within the leaf mesophyll, even if the underside of the leaf is not directly sprayed.[3]

Q5: Are there any known resistance issues with Spinetoram in *Tuta absoluta* populations?

A5: Yes, resistance to spinosyns, the class of insecticides that includes Spinetoram, has been reported in *Tuta absoluta*. [4] Cross-resistance between spinosad and spinetoram has also been observed.[4] The primary mechanism of resistance is often associated with increased activity of detoxification enzymes such as cytochrome P450 monooxygenases, glutathione S-transferases, and carboxylesterase.[5]

Q6: What is the impact of sublethal doses of Spinetoram on *Tuta absoluta*?

A6: Sublethal concentrations of Spinetoram (e.g., LC10 and LC20) can have significant biological effects on *Tuta absoluta*. These include extended larval and pupal development times, decreased pupal weight, and reduced fecundity and egg-hatching rates.[6][7] Sublethal doses have also been shown to inhibit the activity of detoxifying enzymes like carboxylesterase and acetylcholinesterase.[6][7]

## Troubleshooting Guide

This guide addresses specific issues that may arise during experiments with Spinetoram for *Tuta absoluta* control.

Problem	Possible Causes	Troubleshooting Steps
Lower than expected mortality in laboratory bioassays.	1. Incorrect solution preparation: Errors in calculating concentrations or improper solubilization of the active ingredient. 2. Larval stage variability: Different larval instars can exhibit varying susceptibility. 3. Suboptimal bioassay conditions: Temperature, humidity, or photoperiod not within the optimal range for insect activity. 4. Degradation of Spinetoram: Exposure of prepared solutions to light or high temperatures for extended periods. 5. Resistant insect population: The Tuta absoluta colony may have developed resistance to spinosyns.	1. Verify calculations and preparation methods: Double-check all calculations for serial dilutions. Ensure the formulation is completely dissolved or suspended in the solvent. 2. Standardize larval stage: Use a consistent larval instar for all bioassays, preferably 2nd or 3rd instar, as recommended in standardized protocols. 3. Control environmental conditions: Maintain a constant temperature (around 25-27°C), relative humidity (50-70%), and a consistent photoperiod (e.g., 16:8 L:D). 4. Prepare fresh solutions: Prepare insecticide solutions fresh for each experiment and store them protected from light and heat. 5. Assess for resistance: Conduct a resistance monitoring bioassay comparing your population to a known susceptible strain. If resistance is suspected, consider using synergists like PBO in your bioassays to investigate the role of metabolic resistance.
Inconsistent results between replicate experiments.	1. Inconsistent application: Uneven dipping of leaves in the bioassay, leading to variable insecticide exposure.	1. Standardize application technique: Ensure complete and uniform immersion of leaves in the treatment

	<p>2. Variation in plant material: Differences in the age, health, or variety of tomato leaves used. 3. Larval health and handling: Stress or injury to larvae during transfer can affect their susceptibility.</p>	<p>solution for a consistent duration (e.g., 3-5 seconds). 2. Use uniform plant material: Select leaves of a similar age and from plants of the same variety and growth stage. 3. Handle larvae with care: Use a fine camel-hair brush to transfer larvae to minimize stress and physical damage.</p>
Reduced efficacy in field trials compared to laboratory results.	<p>1. Environmental degradation: Spinetoram can degrade in the field due to UV light and rainfall. 2. Inadequate spray coverage: Poor application technique leading to incomplete coverage of the plant canopy, especially the undersides of leaves. 3. Pest pressure and re-infestation: High pest pressure and continuous emergence of new moths can mask the efficacy of a single application. 4. Behavioral avoidance: Larvae may alter their feeding behavior in response to the insecticide.</p>	<p>1. Consider environmental factors: Note the weather conditions following application. Consider using adjuvants that may protect the active ingredient from rapid degradation. 2. Optimize spray application: Use appropriate spray volume and pressure to ensure thorough coverage of the entire plant. Consider the translaminar properties of Spinetoram, but aim for the best possible coverage. 3. Implement an IPM program: A single insecticide application is often insufficient. Integrate Spinetoram into a broader Integrated Pest Management (IPM) program that includes monitoring, cultural controls, and rotation of insecticides with different modes of action. [2] 4. Monitor larval behavior: Observe larval feeding patterns post-application to</p>

assess for any behavioral changes.

Symptoms of phytotoxicity on tomato plants.

1. High application rate: Exceeding the recommended dosage. 2. Tank-mixing incompatibility: Incompatibility with other pesticides or adjuvants in the spray tank. 3. Environmental stress: Applying Spinetoram to plants that are already under stress from drought, heat, or disease.

1. Adhere to recommended rates: Do not exceed the label-recommended application rates. 2. Conduct a jar test: Before tank-mixing, perform a jar test to check for physical compatibility between Spinetoram and other products. Studies have shown no phytotoxic symptoms when Spinetoram 12 SC was applied at 54 and 108 g a.i./ha on tomatoes.<sup>[5]</sup> 3. Avoid spraying stressed plants: Apply Spinetoram during cooler parts of the day and ensure plants are well-irrigated.

## Experimental Protocols

### Laboratory Bioassay: Leaf-Dip Method for Larval Toxicity

This protocol is adapted from the Insecticide Resistance Action Committee (IRAC) recommended method for *Tuta absoluta*.

Objective: To determine the lethal concentration (LC) values of Spinetoram for *Tuta absoluta* larvae.

Materials:

- Spinetoram formulation of known concentration
- Distilled water and a non-ionic surfactant (e.g., Triton X-100)

- Untreated tomato plants (a susceptible variety)
- Second or third instar *Tuta absoluta* larvae
- Petri dishes (9 cm diameter) or multi-well trays
- Filter paper
- Fine camel-hair brush
- Beakers and volumetric flasks for dilutions
- Forceps

#### Methodology:

- Preparation of Spinetoram Solutions:
  - Prepare a stock solution of Spinetoram in distilled water.
  - From the stock solution, prepare a series of at least five serial dilutions. The concentration range should be chosen to produce mortality between 10% and 90%. A preliminary range-finding test is recommended.
  - Add a non-ionic surfactant (e.g., 0.01% Triton X-100) to all dilutions and the control solution to ensure even wetting of the leaves.
  - A control solution containing only distilled water and the surfactant must be included.
- Leaf Preparation and Treatment:
  - Excise healthy, untreated tomato leaflets of a uniform size.
  - Individually dip each leaflet into the respective test solution for 3-5 seconds with gentle agitation to ensure complete coverage.<sup>[8]</sup>
  - Place the treated leaflets on a wire rack or paper towel to air dry completely.
- Bioassay Setup:

- Place a disc of filter paper in the bottom of each Petri dish or well and moisten it slightly to maintain leaf turgidity.
- Once dry, place one treated leaflet in each Petri dish.
- Using a fine camel-hair brush, carefully transfer 10-15 larvae of the desired instar onto each leaflet.
- Each concentration, including the control, should have at least three to four replicates.
- Incubation and Assessment:
  - Seal the Petri dishes with lids that have ventilation holes or cover them with perforated parafilm.
  - Incubate the bioassays at a constant temperature (e.g.,  $25 \pm 2^{\circ}\text{C}$ ), relative humidity ( $60 \pm 10\%$ ), and photoperiod (e.g., 16:8 L:D).
  - Assess larval mortality after 48 to 72 hours. Larvae that are unable to move when prodded with the brush are considered dead.
- Data Analysis:
  - Correct the mortality data for control mortality using Abbott's formula if necessary.
  - Analyze the data using probit analysis to calculate the LC50, LC90, and their 95% confidence intervals.

## Field Trial Protocol for Efficacy Evaluation

Objective: To evaluate the efficacy of Spinetoram in controlling *Tuta absoluta* under field conditions.

Materials:

- Spinetoram formulation
- Calibrated sprayer (e.g., knapsack sprayer)



- Tomato field with a natural or artificial infestation of *Tuta absoluta*
- Plot markers
- Data collection sheets

#### Methodology:

- Experimental Design:
  - Use a Randomized Complete Block Design (RCBD) with at least four replicates for each treatment.[\[1\]](#)
  - Each plot should be of a suitable size (e.g., 4m x 7m) with buffer rows between plots to minimize spray drift.[\[1\]](#)
- Treatments:
  - Include at least two different dosages of Spinetoram.
  - Include a standard insecticide treatment (a commonly used and effective product for *Tuta absoluta* control) for comparison.
  - Include an untreated control (sprayed with water only).
- Application:
  - Calibrate the sprayer to deliver a consistent volume of spray solution (e.g., 500-1000 L/ha, depending on plant size) to ensure thorough coverage.
  - Apply the treatments when the *Tuta absoluta* population reaches a predetermined action threshold (e.g., a certain number of mines or larvae per plant).
  - Spray applications should be made to the entire plant, focusing on getting good coverage of the foliage.
  - Record the weather conditions at the time of application.

- Data Collection:
  - Before the first application, conduct a pre-treatment count of the number of live larvae or active mines on a random sample of plants in each plot (e.g., 10 plants per plot).
  - Conduct post-treatment counts at regular intervals (e.g., 3, 7, and 14 days after application).
  - Assess the number of live larvae by destructively sampling a set number of leaves from each plot or by counting active mines.
  - At the end of the trial, assess fruit damage by randomly sampling a number of fruits from each plot and counting the number of fruits with *Tuta absoluta* damage.
- Data Analysis:
  - Calculate the percentage reduction in the larval population for each treatment compared to the untreated control using a suitable formula (e.g., Henderson-Tilton).
  - Analyze the data using Analysis of Variance (ANOVA) to determine if there are significant differences between the treatments.
  - If significant differences are found, use a mean separation test (e.g., Tukey's HSD) to compare the treatment means.

## Quantitative Data Summary

The following tables summarize the lethal concentration values of Spinetoram against *Tuta absoluta* larvae from available studies.

Table 1: Lethal and Sublethal Concentrations of Spinetoram against 3rd Instar *Tuta absoluta* Larvae

Parameter	Value (mg/L)	95% Confidence Interval	Source
LC10	0.16	0.09 - 0.24	<a href="#">[7]</a>
LC20	0.28	0.19 - 0.38	<a href="#">[7]</a>
LC50	0.69	0.56 - 0.85	<a href="#">[7]</a>

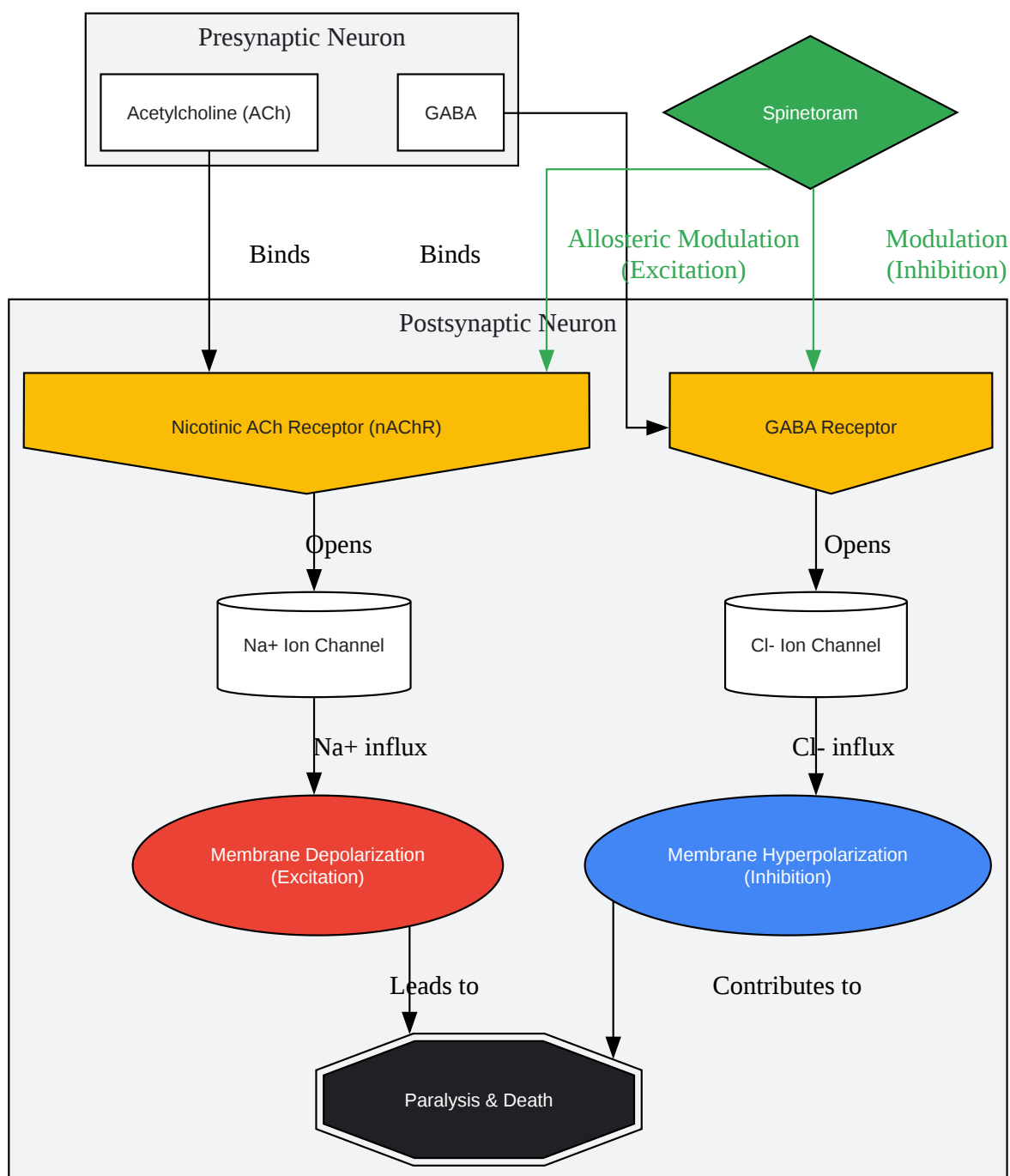
Table 2: Comparative LC50 Values of Various Insecticides against 2nd Instar Tuta absoluta Larvae

Insecticide	LC50 (mg/L)	Source
Emamectin benzoate	0.26	<a href="#">[9]</a>
Chlorantraniliprole	0.46	<a href="#">[9]</a>
Spinetoram	0.59	<a href="#">[9]</a>
Abamectin	0.60	<a href="#">[9]</a>
Chlorfenapyr	24.07	<a href="#">[9]</a>

## Signaling Pathways and Workflows

### Spinetoram's Mode of Action in the Insect Nervous System

Spinetoram disrupts the normal functioning of the insect nervous system by targeting two key neurotransmitter receptors.

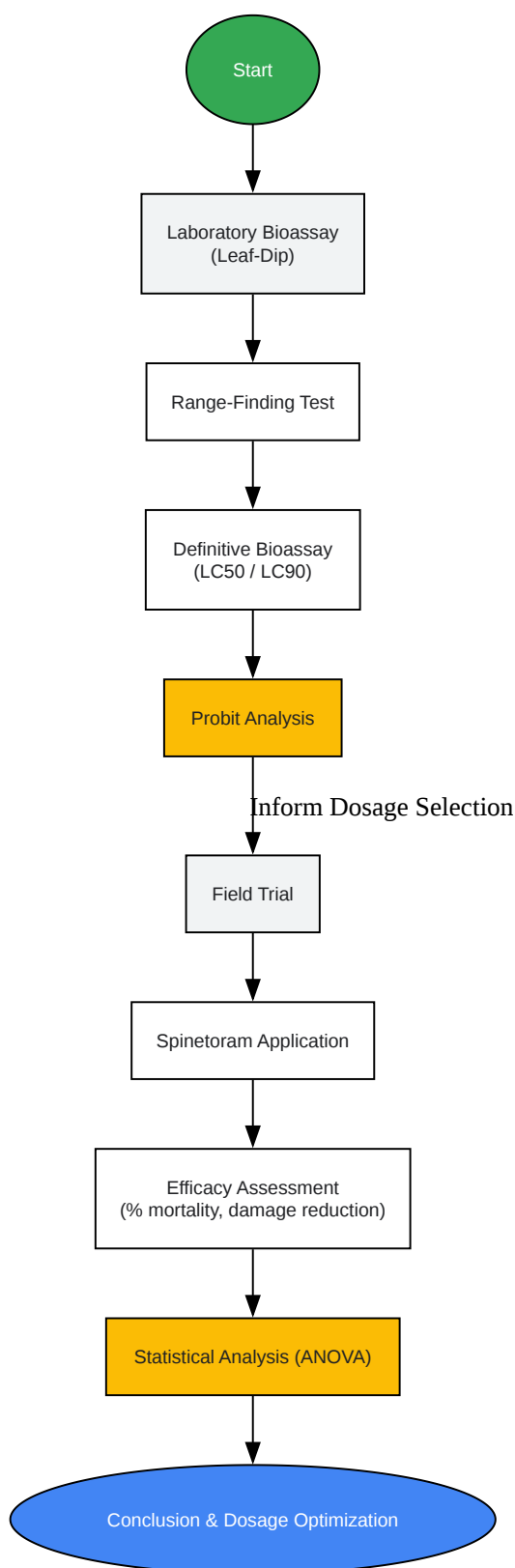


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Caption: Spinetoram's dual-action on nACh and GABA receptors.

## Experimental Workflow for Spinetoram Efficacy Testing

A logical workflow for testing the efficacy of Spinetoram, from laboratory bioassays to field trials.

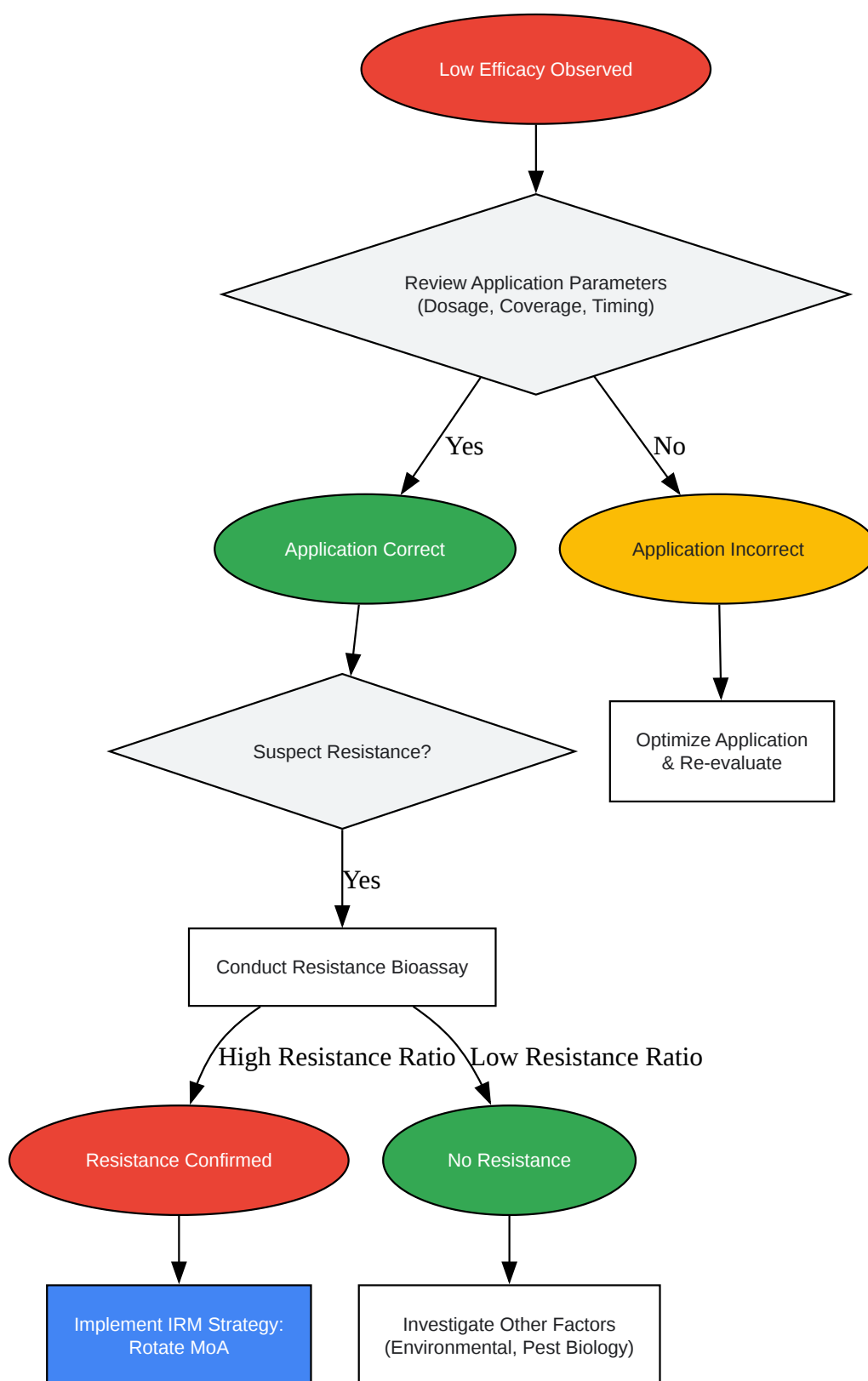


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Caption: Workflow for Spinetoram efficacy evaluation.

## Logical Flow for Troubleshooting Low Spinetoram Efficacy

A decision tree to help diagnose and address issues of low efficacy in Spinetoram applications.



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Caption: Troubleshooting workflow for low Spinetoram efficacy.



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